

Essential Safety and Logistics for Handling Dicyclopentadiene (DCPD)

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Compound of Interest

Compound Name: DCPD

Cat. No.: B7800370

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Personal Protective Equipment, and Disposal of Dicyclopentadiene (DCPD).

Dicyclopentadiene (DCPD) is a common chemical intermediate with a broad range of applications, including in the production of resins, inks, adhesives, and paints.^[1] However, its utility is matched by its hazardous properties, necessitating strict adherence to safety protocols to mitigate risks in a laboratory setting. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the well-being of all personnel handling this compound.

Health and Safety Information

DCPD is classified as a hazardous substance with multiple routes of exposure and potential health effects. It is a colorless, waxy solid or liquid with a distinct camphor-like odor.^[1] The primary hazards associated with DCPD include:

- **Flammability:** DCPD is a flammable liquid and vapor.^[2] It should be stored and handled away from heat, sparks, and open flames.^[1]
- **Health Hazards:** It is harmful if swallowed or inhaled and can cause irritation to the skin, eyes, and respiratory tract.^[1]

- Reactivity: **DCPD** can form explosive peroxides upon prolonged exposure to air and may polymerize if heated for extended periods or contaminated.[2]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **DCPD** is fundamental to its safe handling.

Property	Value
CAS Number	77-73-6
Molecular Formula	C ₁₀ H ₁₂
Molecular Weight	132.2 g/mol
Appearance	Colorless, waxy solid or liquid with a camphor-like odor[1]
Boiling Point	172°C (342°F)
Melting/Freezing Point	33.6°C (92.5°F)
Flash Point	32.2°C (90°F)
Vapor Pressure	1.4 mmHg at 20°C
Specific Gravity	0.98
Solubility in Water	Insoluble

Exposure Limits

Adherence to established occupational exposure limits is critical to prevent adverse health effects.

Organization	Exposure Limit
OSHA (PEL)	5 ppm (30 mg/m ³) - 8-hour TWA
NIOSH (REL)	5 ppm (30 mg/m ³) - 10-hour TWA
ACGIH (TLV)	0.5 ppm - 8-hour TWA; 1 ppm - STEL
CAL/OSHA (PEL)	5 ppm (30 mg/m ³) - 8-hour TWA

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit

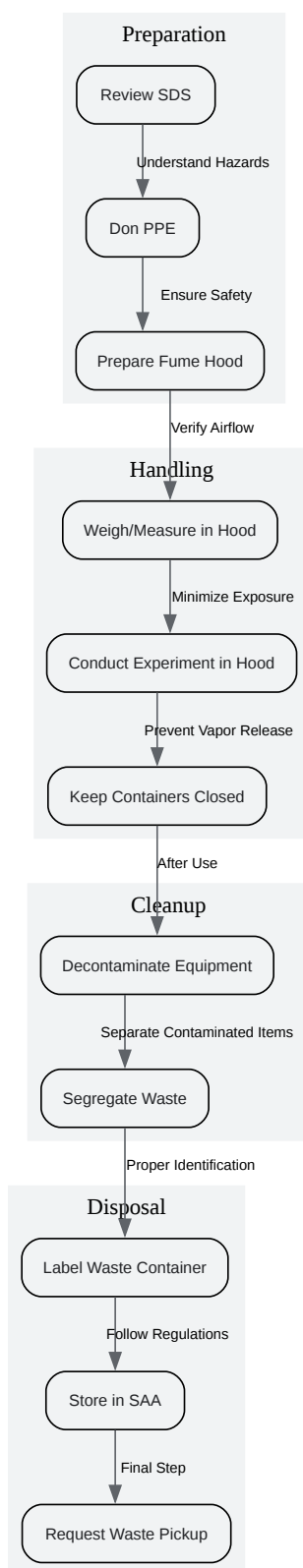
Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense for personnel handling **DCPD**. The following PPE is mandatory:

- **Eye Protection:** Chemical safety goggles are required at all times. Contact lenses should not be worn when handling **DCPD**.^[2]
- **Hand Protection:** Chemical-resistant gloves are essential. Neoprene or nitrile rubber gloves are recommended.^[2] It is crucial to consult the glove manufacturer's chemical resistance data for specific breakthrough times and to change gloves immediately if they come into contact with **DCPD**.
- **Skin and Body Protection:** A flame-retardant lab coat or chemical-resistant apron worn over long-sleeved clothing and closed-toe shoes is required. In situations with a risk of splashing, a full chemical-resistant suit may be necessary.^[1]
- **Respiratory Protection:** All work with **DCPD** should be conducted in a certified chemical fume hood to minimize inhalation exposure. If engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH-approved respirator with an organic vapor cartridge is required.^[2]

Safe Handling and Operational Workflow

A systematic approach to handling **DCPD** is crucial for maintaining a safe laboratory environment.



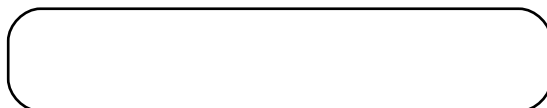
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Caption: Step-by-step workflow for safely handling **DCPD** in a laboratory setting.

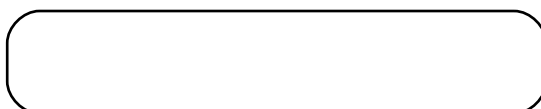
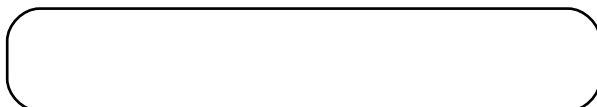
Hierarchy of Controls

To effectively manage the risks associated with **DCPD**, a multi-layered approach based on the hierarchy of controls should be implemented.

Hierarchy of Controls for DCPD



Substitution
(Not always feasible for specific research)



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Caption: The hierarchy of controls for minimizing exposure to **DCPD**.

Disposal Plan

Proper disposal of **DCPD** and contaminated materials is a critical component of laboratory safety and environmental responsibility.

- **Waste Segregation:** All **DCPD** waste, including empty containers, contaminated gloves, and other disposable materials, must be collected as hazardous waste. Do not mix with other waste streams.
- **Containerization:** Use a designated, properly labeled, and sealed waste container that is compatible with **DCPD**.
- **Storage:** Store the hazardous waste container in a designated Satellite Accumulation Area (SAA) away from incompatible materials.
- **Pickup and Disposal:** Arrange for the pickup and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office. Never dispose of **DCPD** down the drain or in the regular trash.

By adhering to these guidelines, researchers, scientists, and drug development professionals can safely handle dicyclopentadiene, minimizing the risk of exposure and ensuring a secure laboratory environment. Always consult your institution's specific safety protocols and the Safety Data Sheet (SDS) for **DCPD** before commencing any work.

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- 2. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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